

An In-depth Technical Guide to the Physicochemical Properties of 5-Azidoindole

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Compound of Interest

Compound Name: 5-Azidoindole

Cat. No.: B1228546

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Introduction

5-Azidoindole is an aromatic heterocyclic compound of significant interest in medicinal chemistry and drug discovery. Its structure, featuring an indole scaffold fused with an azido functional group, makes it a versatile building block for the synthesis of more complex molecules. The indole moiety is a common feature in many biologically active natural products and synthetic drugs, while the azido group serves as a valuable chemical handle for "click chemistry" reactions, enabling the efficient construction of novel molecular architectures.^[1] This guide provides a comprehensive overview of the core physicochemical properties of **5-Azidoindole**, detailed experimental protocols for its synthesis and handling, and a visualization of its synthetic pathway.

Physicochemical Properties

The physicochemical properties of **5-Azidoindole** are crucial for its application in research and development, influencing its reactivity, solubility, and pharmacokinetic profile in potential therapeutic applications. The data presented below has been compiled from computational and available literature sources.

Table 1: Physicochemical Data for **5-Azidoindole**

Property	Value	Source
IUPAC Name	5-azido-1H-indole	PubChem[2]
Molecular Formula	C ₈ H ₆ N ₄	PubChem[2]
Molecular Weight	158.16 g/mol	PubChem[2]
Exact Mass	158.059246208 Da	PubChem[2]
CAS Number	81524-74-5	PubChem[2]
Physical State	Solid (predicted)	-
Melting Point	Not experimentally reported in searched literature.	-
Boiling Point	Not experimentally reported in searched literature.	-
Solubility	Sparingly soluble in water; expected to be soluble in organic solvents like DMSO and ethanol.[3][4]	Inferred from indole solubility
logP (computed)	3.2	PubChem[2]
Hydrogen Bond Donor Count	1	PubChem[2]
Hydrogen Bond Acceptor Count	4	PubChem[2]
Rotatable Bond Count	1	PubChem[2]

Experimental Protocols

Synthesis of 5-Azidoindole

The synthesis of **5-Azidoindole** is typically achieved through a multi-step process starting from 5-nitroindole. The general workflow involves the reduction of the nitro group to an amino group, followed by diazotization and subsequent azidation.

Step 1: Reduction of 5-Nitroindole to 5-Aminoindole

This procedure is adapted from established methods for the reduction of nitroarenes.

- Materials: 5-nitroindole, 95% ethanol, supported catalyst (e.g., 10% Pd/C), hydrogen gas, high-pressure reactor, filter apparatus.
- Protocol:
 - In a high-pressure reactor, add 5-nitroindole.
 - Add 95% ethanol (4 times the weight of the 5-nitroindole) and a catalytic amount (10-15% by weight of the 5-nitroindole) of a supported catalyst such as Palladium on carbon.
 - Seal the reactor and purge with hydrogen gas to replace the air.
 - Heat the mixture to 70-95°C with stirring.
 - Introduce hydrogen gas, maintaining a pressure of 1.0-3.0 MPa.
 - Continue the reaction for 1-2 hours, monitoring the consumption of hydrogen.
 - After the reaction is complete, cool the reactor and carefully vent the hydrogen gas.
 - Filter the reaction mixture to remove the catalyst. The catalyst can often be reused.
 - Concentrate the filtrate under reduced pressure to obtain crude 5-aminoindole, which can be purified further by recrystallization or column chromatography.

Step 2: Diazotization of 5-Aminoindole and Conversion to **5-Azidoindole**

This part of the protocol is based on the standard Sandmeyer-type reaction for converting aromatic amines to azides.^[5]

- Materials: 5-aminoindole, hydrochloric acid (or another strong acid), sodium nitrite (NaNO_2), sodium azide (NaN_3), water, ice, stirring apparatus.
- Protocol:

- Dissolve 5-aminoindole in a dilute strong acid (e.g., hydrochloric acid) and cool the solution to 0-5°C in an ice bath with constant stirring.
- Slowly add a pre-cooled aqueous solution of sodium nitrite dropwise to the 5-aminoindole solution. The temperature should be strictly maintained below 5°C to ensure the stability of the diazonium salt intermediate. The formation of the diazonium salt can be monitored by testing for the presence of nitrous acid with starch-iodide paper.
- In a separate flask, dissolve sodium azide in water and cool it in an ice bath.
- Slowly add the cold diazonium salt solution to the cold sodium azide solution with vigorous stirring. Effervescence (nitrogen gas evolution) will be observed.
- Allow the reaction mixture to stir at 0-5°C for about an hour and then let it slowly warm to room temperature.
- The **5-Azidoindole** product will often precipitate out of the solution.
- Collect the solid product by filtration, wash with cold water, and dry under vacuum. Further purification can be achieved by recrystallization from a suitable solvent.

Safe Handling and Storage of 5-Azidoindole

Organic azides like **5-Azidoindole** are energetic compounds and must be handled with caution.

- Personal Protective Equipment (PPE): Always wear a lab coat, safety glasses, and appropriate chemical-resistant gloves.^[6]
- Work Environment: Conduct all experiments in a well-ventilated fume hood, preferably behind a blast shield.^[6]
- Handling Precautions:
 - Avoid friction, shock, and heat, as these can lead to explosive decomposition.^[3]
 - Do not use metal spatulas or other metal utensils to handle the compound, as this can form shock-sensitive metal azides.^[2]

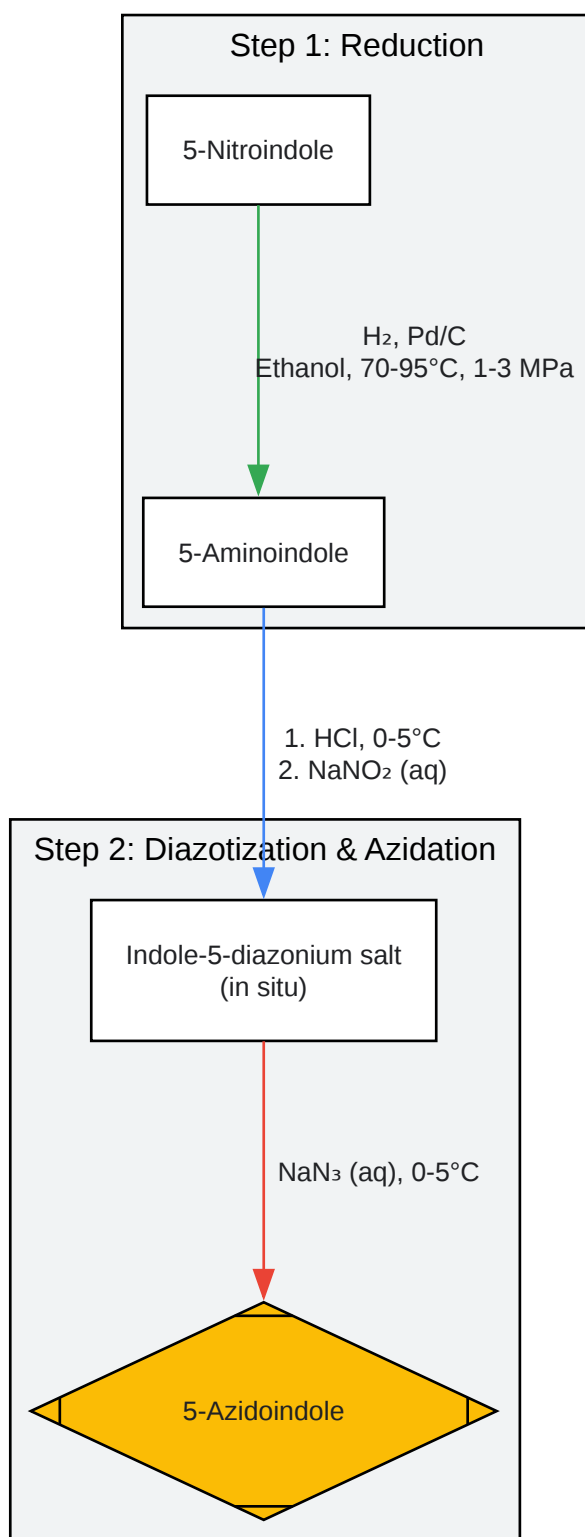
- Avoid contact with strong acids, which can form the highly toxic and explosive hydrazoic acid.^[2]
- Keep the quantities of the azide compound as small as practically possible.
- Storage:
 - Store **5-Azidoindole** in a cool, dark place, away from heat and light. Storage at low temperatures (e.g., -18°C) is recommended.
 - Store in a tightly sealed container, preferably made of plastic.
 - Store separately from other chemicals, especially acids and heavy metals.^[6]
- Disposal:
 - Azide-containing waste should be collected in a designated, separate waste container.^[2]
 - Do not mix azide waste with acidic waste.^[2]

Biological Activity and Signaling Pathways

The biological activity and specific signaling pathways affected by **5-Azidoindole** are not well-documented in the current scientific literature. However, the indole scaffold is a well-known pharmacophore present in numerous biologically active compounds that modulate a wide range of cellular targets and signaling pathways, including those involved in cancer and inflammation. The azido group can be utilized for covalent modification of biological targets or for "click" chemistry-based proteomics and activity-based protein profiling to identify its cellular binding partners and elucidate its mechanism of action. Further research is required to determine the specific biological effects of **5-Azidoindole**.

Visualizations

The following diagram illustrates the synthetic workflow for **5-Azidoindole** from 5-nitroindole.



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